

Amifampridine solubility and stability in aqueous research solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amifampridine

Cat. No.: B372788

[Get Quote](#)

Amifampridine Aqueous Research Solutions: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **amifampridine** in aqueous research solutions. Find answers to frequently asked questions and troubleshoot common experimental issues to ensure the accuracy and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended form of **amifampridine** for research purposes?

A1: For research applications requiring aqueous solutions, **amifampridine** phosphate is the recommended form. The phosphate salt exhibits significantly greater stability compared to the **amifampridine** free base, particularly in solution.^{[1][2]} It is the form used in the approved drug product FIRDAPSE® and does not require refrigeration for storage as a solid.^{[3][4]}

Q2: What is the aqueous solubility of **amifampridine**?

A2: **Amifampridine** free base has a water solubility of 25 g/L at 20°C.^[3] **Amifampridine** phosphate is described as being freely soluble in water.^[3] A 1% aqueous solution of **amifampridine** phosphate has a pH of approximately 4.4 at ambient conditions.^[5]

Q3: In which other solvents is **amifampridine** soluble?

A3: **Amifampridine** free base is readily soluble in alcohols and hot water, but only slightly soluble in diethyl ether.[3] **Amifampridine** phosphate is slightly soluble in dimethylsulfoxide (DMSO), glacial acetic acid, and methanol, and very slightly soluble in ethanol.[5]

Q4: How should I store solid **amifampridine** phosphate?

A4: Solid **amifampridine** phosphate is stable and should be stored at room temperature (25°C).[5] It is sensitive to light, so it should be protected from prolonged exposure.[5]

Q5: How stable are **amifampridine** aqueous solutions?

A5: **Amifampridine** phosphate solutions are more stable than the free base, especially under oxidative stress.[1][6] Stability data for the commercial product indicates that it is stable for up to 36 months under long-term conditions (25°C / 60% RH).[5] For prepared research solutions, it is best practice to use them fresh or store them appropriately to minimize degradation.

Q6: What are the known degradation products of **amifampridine**?

A6: Under forced degradation conditions, **amifampridine** can degrade. In the presence of hydrogen peroxide (oxidative stress), the primary degradation products of the free base are 4-amino, 3-nitropyridine and 3,4-diaminopyridine-N-oxide. The phosphate salt is more resistant to oxidation, with only a smaller amount of 4-amino, 3-nitropyridine being formed.[6]

Data Summary Tables

Table 1: Solubility of **Amifampridine** and its Phosphate Salt

Compound	Solvent	Solubility	Temperature	Reference
Amifampridine (free base)	Water	25 g/L	20°C	[3]
Amifampridine Phosphate	Water	Freely Soluble	Ambient	[3]
Amifampridine Phosphate	DMSO	Slightly Soluble	Not Specified	[5]
Amifampridine Phosphate	Methanol	Slightly Soluble	Not Specified	[5]
Amifampridine Phosphate	Ethanol	Very Slightly Soluble	Not Specified	[5]

Table 2: Stability of **Amifampridine** Phosphate (Solid)

Condition	Duration	Observation	Reference
Long-term (25°C / 60% RH)	36 months	Stable	[5]
Intermediate (30°C / 75% RH)	12 months	Stable	[5]
Accelerated (40°C / 75% RH)	6 months	Stable	[5]
Light Exposure (13500 Lux / 1.96 W/m ²)	102 hours	Slight darkening of powder, no significant impurity increase	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Amifampridine** Phosphate Aqueous Stock Solution

Materials:

- **Amifampridine** phosphate powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tubes or vials
- Calibrated analytical balance and weigh paper/boat
- Vortex mixer
- Sterile 0.22 µm syringe filter

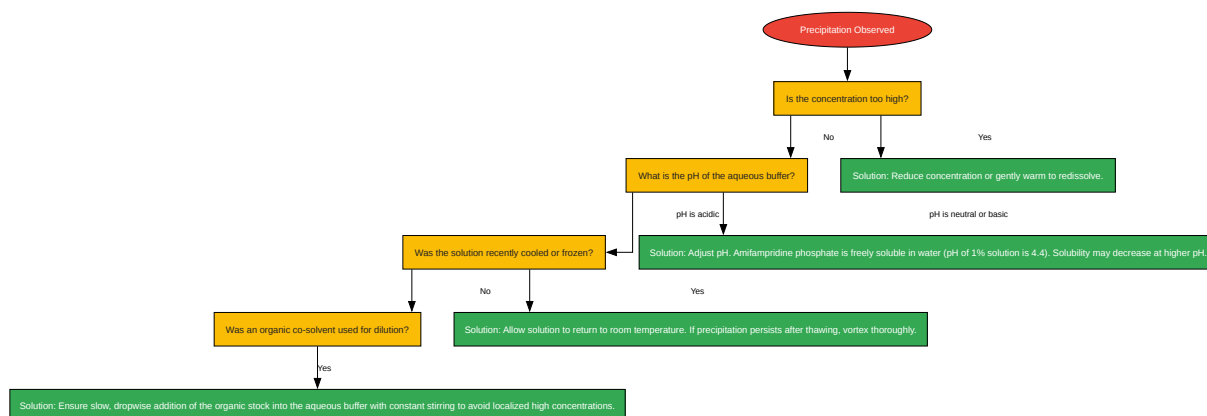
Procedure:

- Calculate the required mass: The molecular weight of **amifampridine** phosphate ($C_5H_7N_3 \cdot H_3PO_4$) is 207.14 g/mol . To prepare 10 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \cdot 0.010 \text{ L} \cdot 207.14 \text{ g/mol} = 0.020714 \text{ g} = 20.714 \text{ mg}$
- Weigh the **amifampridine** phosphate: Carefully weigh out the calculated amount of **amifampridine** phosphate powder using an analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL). Vortex thoroughly until the powder is completely dissolved.
- Adjust to final volume: Add sterile water to reach the final desired volume (10 mL).
- Sterilization (optional but recommended for cell-based assays): To ensure sterility, filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - For immediate use, the solution can be stored at 2-8°C for a short period.
 - For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.

Troubleshooting Guide

Issue: Precipitation is observed in my **amifampridine** phosphate solution.

This guide will help you identify the potential cause of precipitation and provide solutions.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **amifampridine** solution precipitation.

Mechanism of Action

Amifampridine exerts its therapeutic effect by blocking voltage-gated potassium channels in presynaptic nerve terminals. This action prolongs the depolarization of the nerve terminal membrane, which in turn leads to an increased influx of calcium ions through voltage-gated calcium channels. The elevated intracellular calcium concentration enhances the exocytosis of acetylcholine-containing vesicles, thereby increasing the amount of acetylcholine released into the neuromuscular junction and improving neuromuscular transmission.[3]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **amifampridine** at the neuromuscular junction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. catalystpharma.com [catalystpharma.com]
- 3. Amifampridine - Wikipedia [en.wikipedia.org]
- 4. Clinical Review - Amifampridine phosphate (Firdapse) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. ijsdr.org [ijsdr.org]
- 6. Stability studies of ionised and non-ionised 3,4-diaminopyridine: hypothesis of degradation pathways and chemical structure of degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Amifampridine solubility and stability in aqueous research solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b372788#amifampridine-solubility-and-stability-in-aqueous-research-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com